

3-Methoxy-1,2-propanediol: A Technical Guide to Safety, Toxicity, and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *3-Methoxy-1,2-propanediol*

Cat. No.: B053666

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methoxy-1,2-propanediol (CAS No. 623-39-2), also known as glycerol α-monomethyl ether, is a viscous, colorless liquid with hygroscopic properties.^[1] Its utility in various research and development applications necessitates a thorough understanding of its safety and toxicological profile. This technical guide provides a comprehensive overview of the available data on the safety, toxicity, and handling of **3-Methoxy-1,2-propanediol**, intended for professionals in research, and drug development.

Toxicological Data

The toxicological properties of **3-Methoxy-1,2-propanediol** have not been fully investigated.^[1] However, the available data provides initial insights into its acute toxicity and irritation potential.

Acute Toxicity

A key study on the acute toxicity of **3-Methoxy-1,2-propanediol** was conducted via subcutaneous administration in mice.

Parameter	Species	Route	Value	Observations
LD50	Mouse	Subcutaneous	> 2,547 mg/kg	Flaccid paralysis without anesthesia (indicative of neuromuscular blockage) and muscle weakness were observed. [2] [3]

Irritation Potential

Studies have been conducted to assess the potential of **3-Methoxy-1,2-propanediol** to cause skin and eye irritation.

- Skin Irritation: A study in rabbits indicated that **3-Methoxy-1,2-propanediol** does not cause dermal irritation or corrosion.[\[4\]](#)
- Eye Irritation: In a rabbit eye irritation study, the substance was classified as a "MINIMAL IRRITANT".[\[5\]](#)

Data Gaps

Significant gaps exist in the toxicological database for **3-Methoxy-1,2-propanediol**.

Specifically, there is a lack of publicly available data on:

- Acute oral and dermal toxicity (LD50) in rats or rabbits.
- Genotoxicity (e.g., Ames test, in vitro micronucleus assay).
- In vitro cytotoxicity.
- Repeated dose toxicity.
- Carcinogenicity.

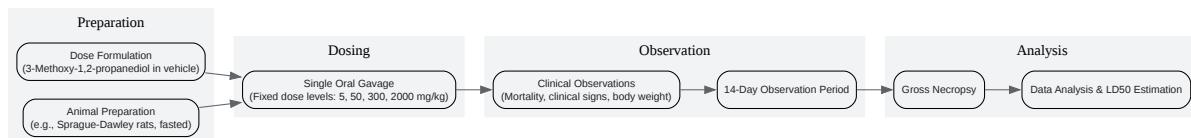
- Reproductive and developmental toxicity.

Experimental Protocols

Detailed experimental protocols for the following key toxicological assessments are outlined below, based on standardized OECD guidelines. These protocols serve as a reference for the type of studies required to fill the existing data gaps for **3-Methoxy-1,2-propanediol**.

Acute Oral Toxicity - OECD 420 (Fixed Dose Procedure)

This method is used to assess the acute toxic effects of a substance when administered orally.

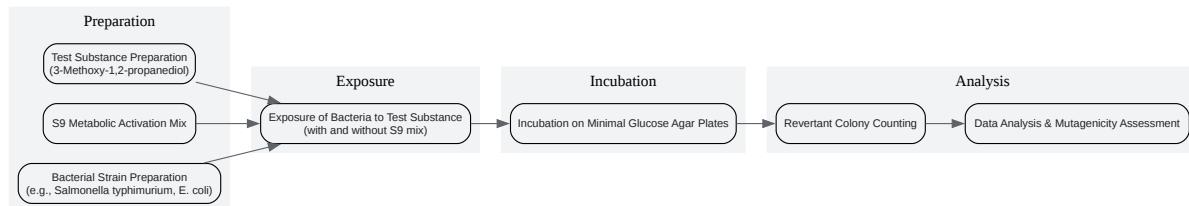


[Click to download full resolution via product page](#)

Caption: Workflow for Acute Oral Toxicity Testing (OECD 420).

Bacterial Reverse Mutation Test (Ames Test) - OECD 471

This *in vitro* assay is used to assess the mutagenic potential of a substance.



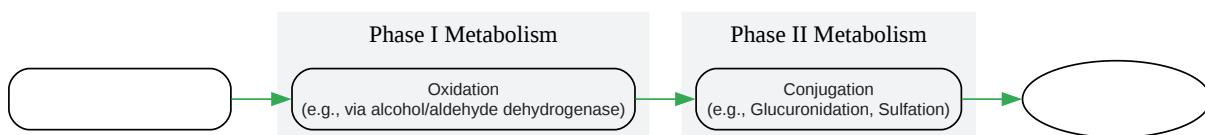
[Click to download full resolution via product page](#)

Caption: Workflow for the Bacterial Reverse Mutation (Ames) Test (OECD 471).

Metabolism and Pharmacokinetics

There is currently no specific information available on the metabolism and pharmacokinetic profile of **3-Methoxy-1,2-propanediol** in mammals. Studies on related compounds, such as 1,2-propanediol, indicate that it can be metabolized in the body. However, the influence of the methoxy group on the absorption, distribution, metabolism, and excretion (ADME) of **3-Methoxy-1,2-propanediol** is unknown.

A proposed metabolic pathway for many xenobiotics involves two phases. Phase I reactions introduce or expose functional groups, while Phase II reactions involve conjugation of these groups to increase water solubility and facilitate excretion.



[Click to download full resolution via product page](#)

Caption: A generalized theoretical metabolic pathway for xenobiotics.

Handling and Safety Precautions

Based on the available information, the following handling and safety precautions are recommended when working with **3-Methoxy-1,2-propanediol**.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use in a well-ventilated area. If ventilation is inadequate, use a NIOSH-approved respirator.

Handling and Storage

- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep container tightly closed.
- Store in a cool, dry, and well-ventilated place.
- The substance is hygroscopic, so protection from moisture is important.[\[1\]](#)

First Aid Measures

- After Inhalation: Move person into fresh air.
- After Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower.
- After Eye Contact: Rinse out with plenty of water.
- After Ingestion: Make victim drink water (two glasses at most). Consult a doctor if feeling unwell.[\[2\]](#)

Spill and Disposal

- Spill: Absorb with liquid-binding material (sand, diatomite, acid binders, universal binders, sawdust). Dispose of contaminated material as waste according to local regulations.
- Disposal: Dispose of contents/container in accordance with local/regional/national/international regulations.

Conclusion

This technical guide summarizes the currently available safety and toxicity data for **3-Methoxy-1,2-propanediol**. While initial studies suggest low acute toxicity and minimal irritation potential, significant data gaps remain. Researchers and drug development professionals should exercise caution when handling this compound, adhering to the recommended safety precautions. Further comprehensive toxicological studies are necessary to fully characterize the safety profile of **3-Methoxy-1,2-propanediol** and to enable a complete risk assessment for its various applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Methoxy-1,2-propanediol - Hazardous Agents | Haz-Map [haz-map.com]
- 2. 3-Methoxy-1,2-propanediol | C4H10O3 | CID 92822 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. cir-safety.org [cir-safety.org]
- 4. chemicalbook.com [chemicalbook.com]
- 5. 3-甲氧基-1,2-丙二醇 98% | Sigma-Aldrich [sigmaaldrich.com]
- To cite this document: BenchChem. [3-Methoxy-1,2-propanediol: A Technical Guide to Safety, Toxicity, and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b053666#3-methoxy-1-2-propanediol-safety-toxicity-and-handling-precautions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com